

Stability of alpha-hydroxy-L-histidine in aqueous solution

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Compound of Interest

Compound Name: (1S)-1-Hydroxy-L-histidine
(hydrochloride)

Cat. No.: B12390889

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Technical Support Center: -Hydroxy-L-Histidine

Topic: Stability & Handling of

-Hydroxy-L-Histidine in Aqueous Solution Document ID: TS-AHH-001 Last Updated: March 7, 2026 Assigned Specialist: Dr. A. Vance, Senior Application Scientist

Critical Stability Alert

Status:

-Hydroxy-L-Histidine is inherently unstable in aqueous solution.

If you are attempting to dissolve a commercially purchased powder labeled "

-hydroxy-L-histidine" and observing rapid degradation or unexpected peaks, you are likely encountering the Carbinolamine Collapse.

- Nature of the Molecule:

-Hydroxy-L-histidine (a hemiaminal) is a transient intermediate, typically formed during the oxidative deamination of histidine (e.g., by L-amino acid oxidase).

- Half-life: Milliseconds to seconds at physiological pH.
- Degradation Product: It spontaneously disproportionates into Imidazole Pyruvate (-keto acid) and Ammonia.

Note on Nomenclature: If your molecule has a hydroxyl group replacing the amino group (no nitrogen on the

-carbon), you are working with Imidazole Lactic Acid (the

-hydroxy acid analog). This is stable. See Section 4 for details.

Troubleshooting Guide (FAQ)

Q1: "My HPLC peak for -hydroxy-L-histidine disappears within minutes. Is my buffer contaminated?"

Diagnosis: No, this is intrinsic chemical instability, not contamination. Explanation: You are working with a gem-amino alcohol (carbinolamine). In water, the lone pairs on the oxygen and nitrogen compete, leading to the expulsion of ammonia and the formation of a carbonyl group (the

-keto acid). Solution:

- Do not store. You cannot prepare stock solutions.
- In-situ Generation: You must generate the species enzymatically or chemically immediately prior to analysis.
- Derivatization: Trap the species using a hydrazine or hydroxylamine derivative if you need to quantify the intermediate.

Q2: "I see a yellow discoloration in my solution over time."

Diagnosis: Formation of conjugated degradation products or photo-oxidation of the imidazole ring. Explanation: While the primary degradation is to imidazole pyruvate, the imidazole ring itself is sensitive to photo-oxidation (forming 2-oxo-histidine species) and polymerization, especially if the solution is basic ($\text{pH} > 8.0$). Solution:

- Keep all solutions dark and on ice.
- Lower the pH to < 5.0 if experimental conditions allow (protonation of the amine slows the collapse, though it does not stop it).

Q3: "Can I stabilize it by freezing?"

Diagnosis: Only at cryogenic temperatures. Explanation: Standard freezing (-20°C) is insufficient because the phase transition (freeze-concentration effect) concentrates protons and solutes, potentially accelerating acid-catalyzed degradation. Solution:

- Flash Freeze: Use liquid nitrogen (-196°C) for storage.
- Lyophilization: Not recommended; the molecule will likely degrade during the drying process.

The Science: Degradation Mechanism

To understand why your experiments may be failing, you must visualize the degradation pathway. The

-hydroxy-L-histidine species is a "tipping point" molecule.

Degradation Pathway Diagram

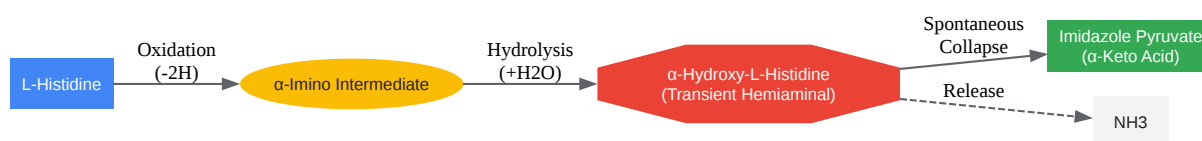


Figure 1: Spontaneous degradation pathway of α -hydroxy-L-histidine in aqueous solution.

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Experimental Protocols

Since you cannot buy a stable bottle of this compound, you must use Kinetic Trapping or Rapid-Mixing techniques to study it.

Protocol A: Detection via Stopped-Flow Spectrophotometry

Use this to observe the transient existence of the intermediate.

Reagents:

- Enzyme: L-Amino Acid Oxidase (L-AAO) or specific Histidine Oxidase.
- Substrate: L-Histidine (10 mM in degassed buffer).
- Buffer: 50 mM Sodium Pyrophosphate, pH 8.0 (favors reaction).

Workflow:

Step	Action	Technical Note
1	Load Syringes	Syringe A: Enzyme + Buffer. Syringe B: L-Histidine.
2	Temperature Control	Set block to 4°C. Lower temperature extends the half-life of the -hydroxy intermediate.
3	Rapid Mixing	Inject into mixing chamber (Dead time < 2 ms).
4	Detection	Monitor Absorbance at 300-340 nm.
5	Analysis	The lag phase before the appearance of the keto-acid peak (approx 320 nm) often represents the lifespan of the -hydroxy/imino species.

Protocol B: Cryogenic Trapping for Mass Spec

Use this if you need to confirm the mass.

- Reaction: Initiate reaction in a micro-tube at 4°C.
- Quench: At

ms (or determined

) , spray the reaction mixture directly into liquid ethane or methanol at -80°C containing 1% Formic Acid.
- Analysis: Analyze immediately via Cryo-ESI-MS.
- Expectation: Look for the

peak of Histidine + 16 Da (Hydroxyl). Note that this mass is identical to 2-hydroxyhistidine (oxidation on the ring), so MS/MS fragmentation is required to distinguish the location of the hydroxyl group.

Disambiguation: Are you using the "Analog"?

Many researchers confuse the unstable

-hydroxy amino acid with the stable

-hydroxy acid analog.

Feature	-Hydroxy-L-Histidine	Imidazole Lactic Acid
Structure	and	replaces
	on	on
	-carbon	-carbon
Chemical Class	Hemiaminal (Unstable)	-Hydroxy Acid (Stable)
Stability	Seconds	Years (at RT)
Use Case	Enzymatic Intermediate	Metabolite / Competitive Inhibitor

If you possess a stable white powder stored at room temperature, you likely have Imidazole Lactic Acid (DL-3-(1H-Imidazol-4-yl)lactic acid).

References

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- Dixon, M., & Kleppe, K. (1965). D-Amino acid oxidase: II. Specificity, competitive inhibition and reaction sequence. Biochimica et Biophysica Acta (BBA) - Enzymology and Biological Oxidation, 96(3), 368-382. [Link](#)

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